

JWG-071 Stability & Storage Specifications

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Compound Focus: JWG-071

CAS No.: 2250323-50-1

Cat. No.: S531463

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The following table summarizes the key stability and handling information for **JWG-071** as provided by commercial suppliers and research literature [1] [2] [3].

Parameter	Specification
CAS Number	2250323-50-1 [1] [2] [3]
Molecular Formula	$C_{34}H_{44}N_8O_3$ [1] [2]
Molecular Weight	612.76 - 612.77 g/mol [1] [2] [3]
Physical Form	Light yellow to yellow solid powder [1]
Purity	≥98% [1]
Storage (Powder)	-20°C for 3 years or 4°C for 2 years [1]
Storage (Solvent)	-80°C for 6 months or -20°C for 1 month [1]
Shipping Condition	Room temperature (stable for a few days during ordinary shipping) [1]

Solubility & Stock Solution Preparation

JWG-071 has good solubility in DMSO and can be prepared in various formulations for *in vitro* and *in vivo* studies.

- **Solubility in DMSO:** ~100 mg/mL (~163.2 mM) [1] [2].
- **Recommended Stock Concentration:** 25.0 mg/mL in DMSO for preparing working solutions [1].

Here are several validated formulations for preparing working solutions [1]:

Formulation Name	Composition (add solvents sequentially)	Final Concentration (Example)
Formulation 1	10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	2.5 mg/mL (4.08 mM)
Formulation 2	10% DMSO + 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (4.08 mM)
Formulation 3	10% DMSO + 90% Corn Oil	2.5 mg/mL (4.08 mM)

Example Protocol for 1 mL of Formulation 1 [1]:

- Add 100 μ L of 25.0 mg/mL DMSO stock solution to 400 μ L PEG300 and mix evenly.
- Add 50 μ L Tween-80 to the above solution and mix evenly.
- Add 450 μ L normal saline (0.9% sodium chloride) to adjust the volume to 1 mL.

Experimental Protocols from Research

JWG-071 has been used in various biological assays. The protocols below can serve as a reference for your own experimental design.

- **Cell Viability Assay (MTT Assay)**
 - **Purpose:** To determine the effect of **JWG-071** on cancer cell proliferation and survival [4] [5].
 - **Typical Procedure:** Seed cells in a 96-well plate. The next day, treat cells with **JWG-071** (e.g., at 2.5 mg/mL or other desired concentrations) alone or in combination with other agents like TRAIL. After the incubation period (e.g., 24-48 hours), add MTT reagent. Measure the absorbance at a specific wavelength (e.g., 570 nm) to determine cell viability [4] [5].
- **Sensitization to Death Receptor Agonists**

- **Purpose:** To study how ERK5 inhibition sensitizes cancer cells to extrinsic apoptosis [5].
 - **Typical Procedure:** Pre-treat cancer cells (e.g., endometrial cancer cell lines Ishikawa or AN3CA) with **JWG-071** (e.g., 2.5 mg/mL) for a set time (e.g., 1 hour). Then, add a death receptor agonist like recombinant TRAIL (rTRAIL). Cell death can be assessed via viability assays (MTT) or by monitoring caspase-8 and caspase-3 activation through immunoblot analysis [5].
- **In Vivo Tumor Xenograft Studies**
 - **Purpose:** To evaluate the anti-tumor efficacy of **JWG-071** in animal models [4] [6].
 - **Typical Procedure:** The compound is administered orally to mice bearing tumor xenografts. The formulation used (e.g., Formulation 1, 2, or 3 mentioned above) ensures stability and bioavailability for *in vivo* dosing [4] [6].

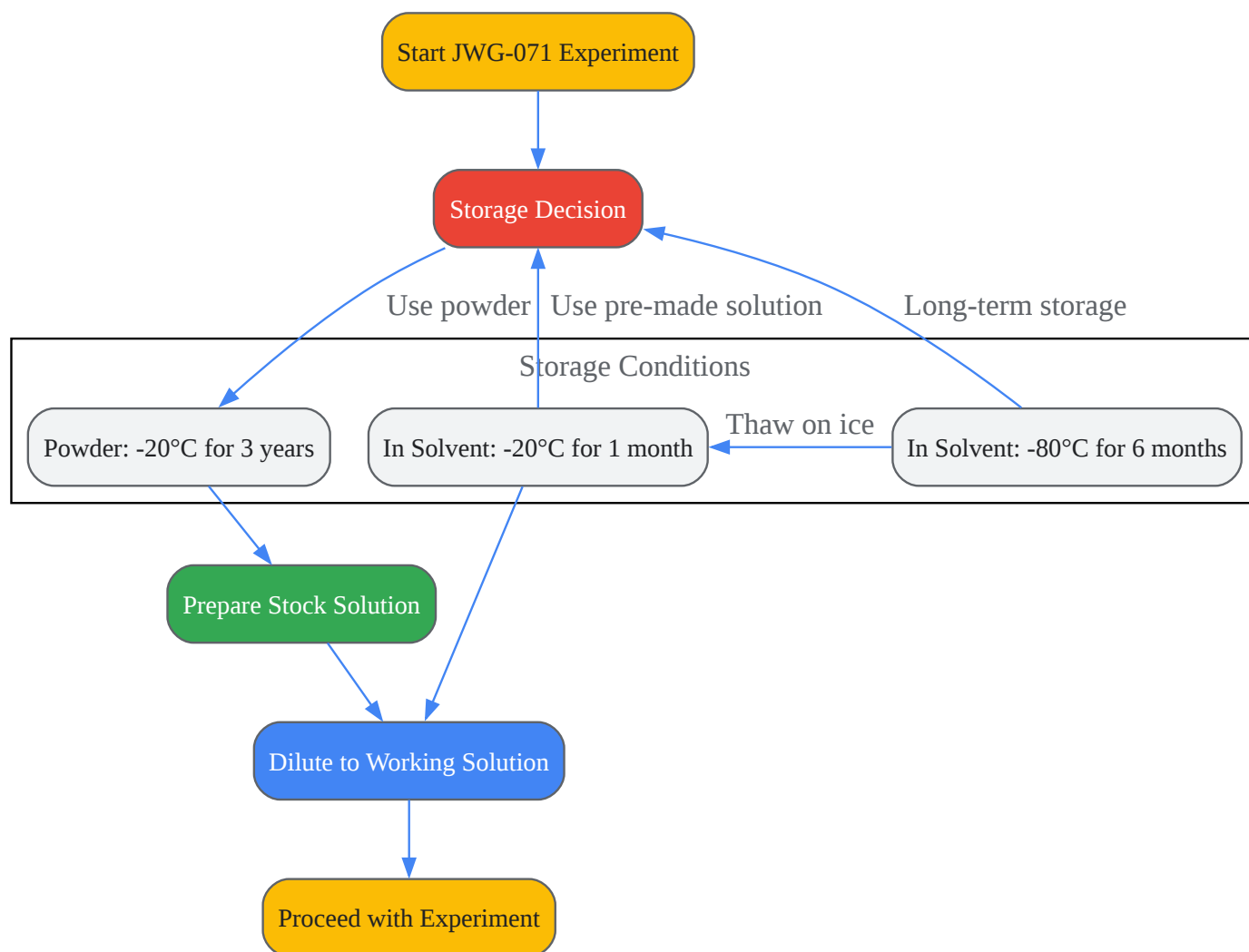
Troubleshooting Guide

Here are solutions to common issues you might encounter when working with **JWG-071**.

Issue	Possible Cause	Solution
Precipitation in Solution	Solution is too cold or stock solution is old.	Warm the solution gently and sonicate. Prepare fresh stock solution if necessary. For long-term storage, keep at -80°C and avoid repeated freeze-thaw cycles [1].
Loss of Biological Activity	Compound degraded due to improper storage or repeated freeze-thaw cycles.	Use a fresh aliquot from powder stored at -20°C . Verify the activity with a positive control experiment [1].
Unexpected Cytotoxicity in Combination Therapy	Synergistic effect with another agent.	This may be an intended experimental outcome. Titrate the concentrations of both JWG-071 and the co-treatment agent (e.g., chemotherapy or TRAIL) to establish an effective and specific dose-response relationship [5].

JWG-071 Handling and Experimental Workflow

To visualize the key decision points in handling **JWG-071** for your experiments, please refer to the following workflow:



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References

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